

# Commercial Availability and Technical Profile of 4-Bromo-3-(trifluoromethyl)quinoline

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## Compound of Interest

Compound Name:	4-Bromo-3-(trifluoromethyl)quinoline
Cat. No.:	B1278517

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This technical guide provides an in-depth overview of **4-Bromo-3-(trifluoromethyl)quinoline**, a key building block in medicinal chemistry and materials science. This document details its commercial availability, physicochemical properties, synthetic methodologies, and potential applications, with a focus on data relevant to research and development.

## Core Compound Information

**4-Bromo-3-(trifluoromethyl)quinoline** is a halogenated quinoline derivative with the chemical formula  $C_{10}H_5BrF_3N$ . Its structure, featuring both a bromine atom and a trifluoromethyl group on the quinoline scaffold, makes it a versatile reagent in organic synthesis. The trifluoromethyl group can enhance metabolic stability and binding affinity of target molecules, while the bromine atom provides a reactive handle for various cross-coupling reactions.

## Commercial Availability

**4-Bromo-3-(trifluoromethyl)quinoline** (CAS No. 590371-97-4) is commercially available from a range of chemical suppliers. The purity levels and available quantities vary, allowing for procurement for both small-scale research and larger-scale development projects. A summary of representative suppliers is provided below.

Supplier	CAS Number	Purity	Available Quantities
Aaron Chemicals	590371-97-4	95%	100mg, 250mg
GIHI CHEMICALS CO.,LIMITED	590371-97-4	>99%	Inquire for details
BLD Pharm	590371-97-4	Inquire for details	Inquire for details
ZHIYUAN HIGH TECH INDUSTRY co.,ltd	590371-97-4	98%	Inquire for details
Hangzhou Fluoro Pharmaceutical Co., Ltd.	590371-97-4	>98%	Inquire for details

## Physicochemical Properties

A compilation of the key physicochemical properties of **4-Bromo-3-(trifluoromethyl)quinoline** is presented in the table below, based on data from various suppliers.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>5</sub> BrF <sub>3</sub> N
Molecular Weight	276.05 g/mol
CAS Number	590371-97-4
Appearance	Inquire with supplier
Purity	≥95% (Varies by supplier)

## Synthesis and Experimental Protocols

The synthesis of **4-Bromo-3-(trifluoromethyl)quinoline** can be achieved through multi-step reaction sequences. While specific proprietary methods may be employed by commercial suppliers, general synthetic strategies for related quinoline derivatives can be adapted. Two

common methods for the construction of the quinoline core are the Pfitzinger reaction and the Skraup synthesis.

## Representative Synthetic Protocol: Pfitzinger-type Reaction

A plausible synthetic route to **4-Bromo-3-(trifluoromethyl)quinoline** could involve a Pfitzinger-type condensation reaction. This would typically start from a substituted aniline and a  $\beta$ -ketoester containing the trifluoromethyl group, followed by bromination.

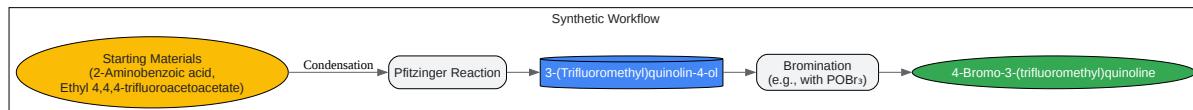
### Step 1: Synthesis of 3-(Trifluoromethyl)quinolin-4-ol

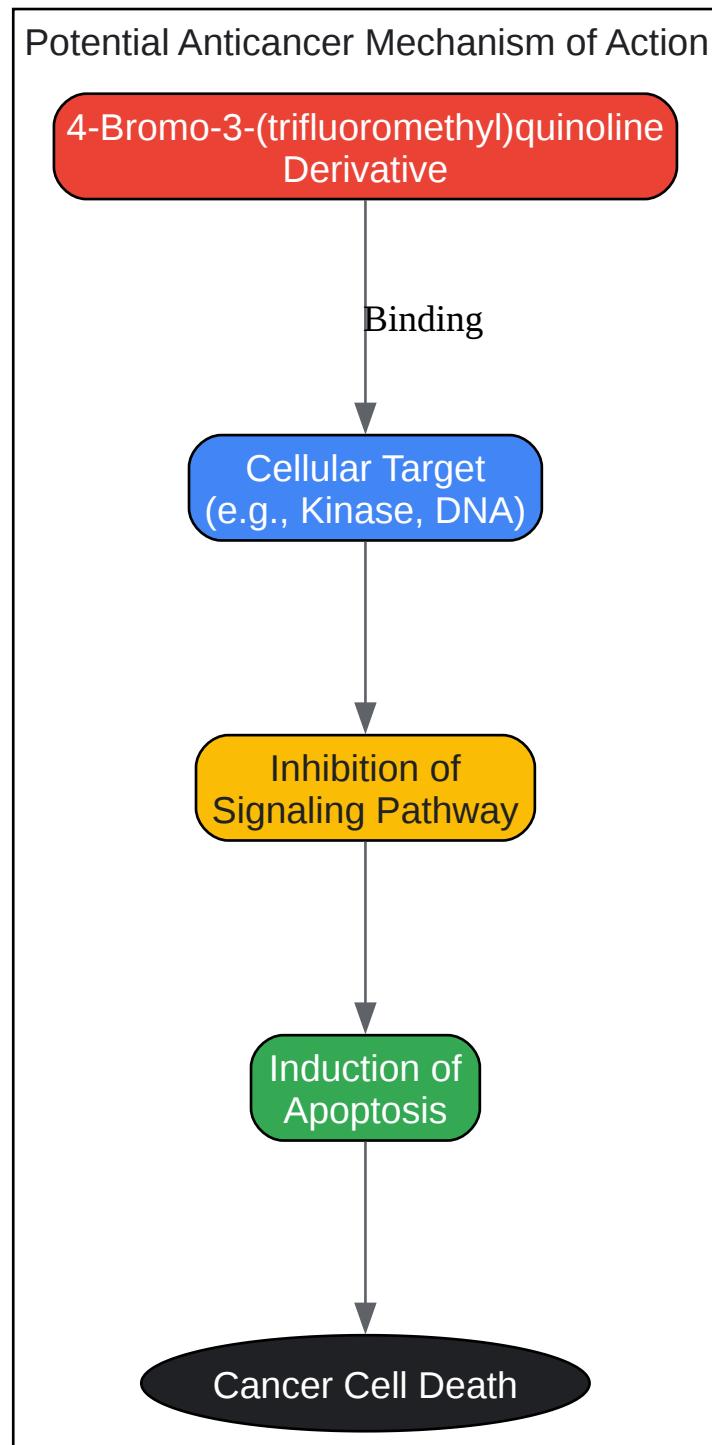
- Reactants: 2-Aminobenzoic acid and ethyl 4,4,4-trifluoroacetoacetate.
- Procedure:
  - A mixture of 2-aminobenzoic acid and ethyl 4,4,4-trifluoroacetoacetate is heated in a suitable high-boiling solvent (e.g., Dowtherm A) or under neat conditions.
  - The reaction is monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) for the disappearance of starting materials.
  - Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration.
  - The crude product is washed with a suitable solvent (e.g., ethanol or diethyl ether) to afford 3-(trifluoromethyl)quinolin-4-ol.

### Step 2: Bromination to **4-Bromo-3-(trifluoromethyl)quinoline**

- Reactants: 3-(Trifluoromethyl)quinolin-4-ol and a brominating agent (e.g., phosphorus oxybromide ( $\text{POBr}_3$ ) or phosphorus tribromide ( $\text{PBr}_3$ )).
- Procedure:
  - 3-(Trifluoromethyl)quinolin-4-ol is treated with an excess of the brominating agent, either neat or in a high-boiling inert solvent.

- The reaction mixture is heated to reflux for several hours.
- After cooling, the mixture is carefully poured onto crushed ice to quench the excess brominating agent.
- The aqueous mixture is neutralized with a base (e.g., sodium bicarbonate or sodium hydroxide solution).
- The product is extracted with an organic solvent (e.g., ethyl acetate or dichloromethane).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield **4-Bromo-3-(trifluoromethyl)quinoline**.





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